

Solubility profile of C.I. Disperse Orange 73 in organic solvents

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Compound of Interest

Compound Name: *C.I. Disperse orange 73*

Cat. No.: *B15599493*

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An In-depth Technical Guide to the Solubility Profile of **C.I. Disperse Orange 73** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **C.I. Disperse Orange 73** in organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this guide focuses on providing a detailed experimental protocol for determining the solubility profile, alongside general qualitative solubility information.

Introduction to C.I. Disperse Orange 73

C.I. Disperse Orange 73 is a synthetic dye belonging to the disperse class of dyes. These dyes are characterized by their low water solubility and are primarily used for dyeing hydrophobic fibers such as polyester and acetate. Chemically, it is a single azo dye with the molecular formula $C_{24}H_{21}N_5O_4$ and a molecular weight of 443.45 g/mol .^[1] Its insolubility in water and affinity for organic solvents are key properties influencing its application in various industrial processes.^[2]

Qualitative Solubility Profile

General literature indicates that **C.I. Disperse Orange 73** is insoluble in water but soluble in several organic solvents.

Table 1: Qualitative Solubility of **C.I. Disperse Orange 73**

Solvent	Solubility
Water	Insoluble[2]
Acetone	Soluble[2]
Ethanol	Soluble[2]

While other disperse dyes have been reported to be soluble in solvents like benzene, N,N-dimethylformamide (DMF), and tetrahydrofuran (THF), specific data for **C.I. Disperse Orange 73** in these solvents is not readily available.

Quantitative Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in grams per liter or moles per liter) for **C.I. Disperse Orange 73** in common organic solvents at various temperatures. The absence of this data in the public domain necessitates experimental determination to establish a precise solubility profile.

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the experimental determination of the solubility of **C.I. Disperse Orange 73** in organic solvents using UV-Vis spectrophotometry. This method is widely applicable for colored compounds.

Principle

This method relies on the relationship between the absorbance of a solution and the concentration of the dissolved solute, as described by the Beer-Lambert Law. A calibration curve is first established using solutions of known dye concentrations. Then, a saturated solution of the dye is prepared, and its absorbance is measured. The concentration of the saturated solution (i.e., the solubility) is then determined from the calibration curve.

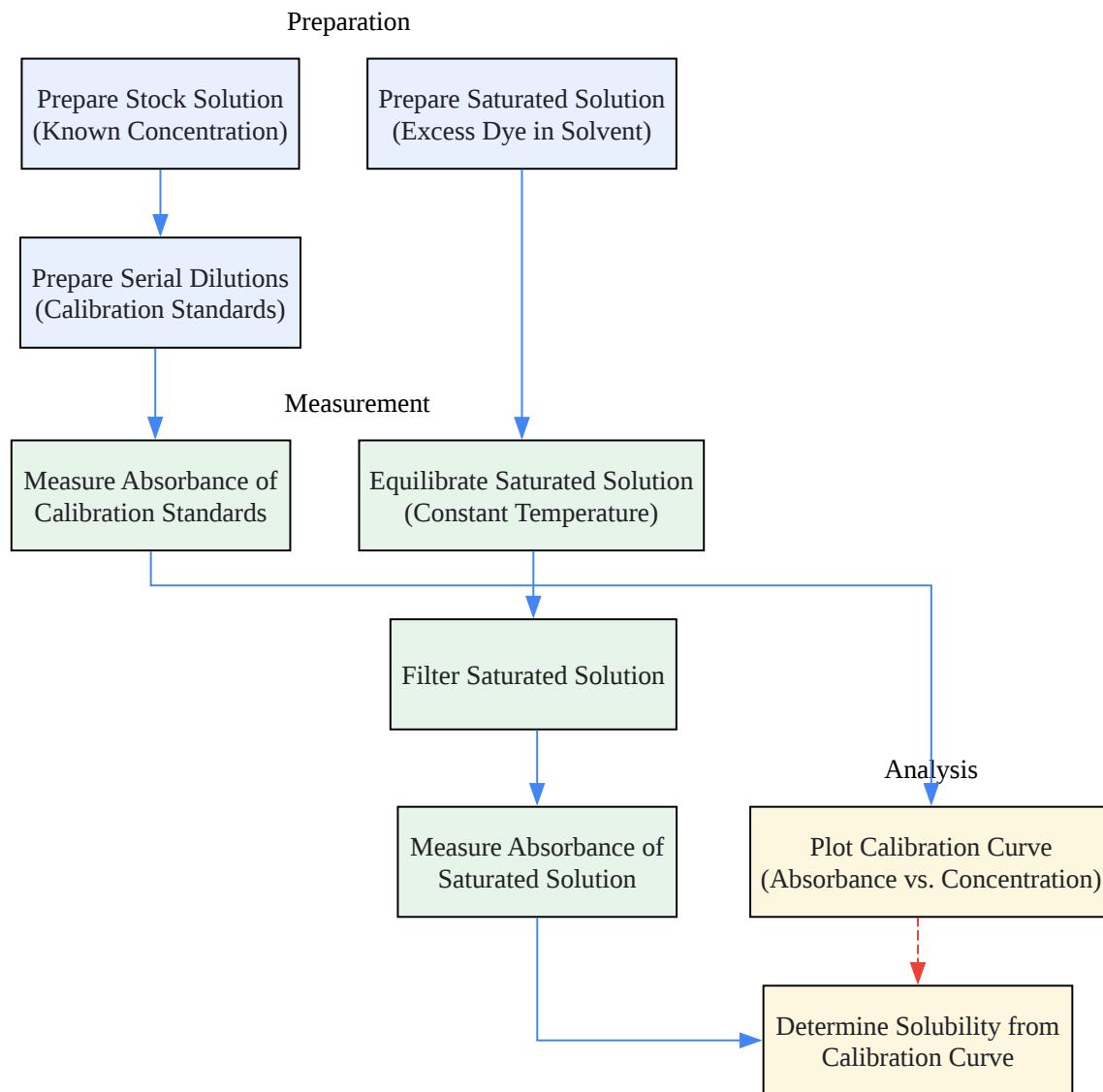
Materials and Equipment

- **C.I. Disperse Orange 73** (high purity)

- Selected organic solvents (e.g., acetone, ethanol, THF, DMF), analytical grade
- UV-Vis spectrophotometer
- Volumetric flasks (various sizes)
- Pipettes (various sizes)
- Analytical balance
- Magnetic stirrer and stir bars
- Thermostatic water bath or incubator
- Syringe filters (e.g., 0.45 µm PTFE)
- Cuvettes (quartz or glass, appropriate for the solvent and wavelength range)

Experimental Workflow

The experimental workflow for determining the solubility of **C.I. Disperse Orange 73** is depicted in the following diagram.

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Solubility Determination Workflow

Detailed Procedure

Step 1: Preparation of a Stock Solution and Calibration Standards

- Accurately weigh a small amount of **C.I. Disperse Orange 73** and dissolve it in a known volume of the chosen organic solvent in a volumetric flask to prepare a stock solution of known concentration.
- Perform a series of dilutions of the stock solution to prepare a set of calibration standards with decreasing concentrations.

Step 2: Determination of the Wavelength of Maximum Absorbance (λ_{max})

- Using the most concentrated standard solution, scan the absorbance across the visible spectrum (typically 400-700 nm) to determine the wavelength at which the dye exhibits maximum absorbance (λ_{max}).
- All subsequent absorbance measurements should be performed at this λ_{max} .

Step 3: Generation of the Calibration Curve

- Measure the absorbance of each calibration standard at the determined λ_{max} , using the pure solvent as a blank.
- Plot a graph of absorbance versus concentration. The resulting plot should be a straight line that passes through the origin, in accordance with the Beer-Lambert Law.
- Determine the equation of the line ($y = mx + c$), where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept (which should be close to zero).

Step 4: Preparation of the Saturated Solution

- Add an excess amount of **C.I. Disperse Orange 73** to a known volume of the organic solvent in a sealed container. The presence of undissolved solid is crucial to ensure saturation.
- Place the container in a thermostatic water bath or incubator set to the desired temperature and stir the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is

reached.

Step 5: Measurement of the Saturated Solution

- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter to remove any suspended particles.
- Dilute the clear, saturated filtrate with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted saturated solution at the λ_{max} .

Step 6: Calculation of Solubility

- Use the equation of the calibration curve to calculate the concentration of the diluted saturated solution from its measured absorbance.
- Multiply this concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **C.I. Disperse Orange 73** in the chosen solvent at the specified temperature.

Factors Influencing Solubility

The solubility of **C.I. Disperse Orange 73** in organic solvents can be influenced by several factors:

- Solvent Polarity: The principle of "like dissolves like" is generally applicable. The solubility will be higher in solvents with similar polarity to the dye molecule.
- Temperature: For most solid solutes, solubility increases with increasing temperature. Experimental determination at various temperatures is necessary to establish this relationship.
- Crystalline Structure of the Dye: The polymorphic form of the dye can affect its solubility.

Conclusion

While specific quantitative solubility data for **C.I. Disperse Orange 73** in common organic solvents is not readily available in the literature, this guide provides a robust experimental protocol for its determination. By following the detailed methodology using UV-Vis spectrophotometry, researchers can accurately establish the solubility profile of this dye, which is essential for its effective application in research, development, and industrial processes.

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